

Personal protective equipment for handling Fluconazole-d4

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Compound of Interest

Compound Name: Fluconazole-d4

Cat. No.: B020988

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Essential Safety and Handling Guide for Fluconazole-d4

This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **Fluconazole-d4**. The following procedures are designed to ensure a safe laboratory environment and maintain the integrity of the compound.

Hazard Identification

Fluconazole-d4 is a deuterated form of the triazole antifungal agent, Fluconazole. According to its Safety Data Sheet (SDS), the compound presents several hazards:

- Harmful if swallowed (Acute toxicity - oral 4).[1]
- Causes skin irritation (Skin irritation 2).[1]
- Causes serious eye irritation (Eye irritation 2A).[1]
- May cause respiratory irritation (Specific target organ toxicity, single exposure 3).[1]

It is intended for research use only and is not for human or veterinary diagnostic or therapeutic use.[1]

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to minimize exposure and ensure personal safety. The required equipment varies based on the handling procedure.

Procedure	Eyes/Face	Hands	Body	Respiratory
Weighing/Handling Solid	Safety goggles with side-shields or face shield[2][3]	Two pairs of powder-free nitrile gloves[3][4]	Disposable, low-permeability gown with tight-fitting cuffs[3][4]	NIOSH-approved respirator (e.g., N95) or work in a certified chemical fume hood[2][5]
Preparing Solutions	Tightly fitting safety goggles with side-shields[2]	Chemical-resistant, powder-free nitrile gloves[3]	Laboratory coat or disposable gown[3][4]	Work within a chemical fume hood or other local exhaust ventilation[2]
Administering/Use	Safety glasses	Nitrile gloves	Laboratory coat	Well-ventilated area
Waste Disposal	Safety goggles with side-shields	Two pairs of chemical-resistant nitrile gloves	Disposable gown	Work within a chemical fume hood
Spill Cleanup	Safety goggles and face shield	Two pairs of heavy-duty, chemical-resistant gloves	Chemical-resistant coveralls or "bunny suit"[5]	Air-purifying respirator with appropriate cartridges[6]

Operational Plan: Step-by-Step Handling Protocols

Adherence to proper handling procedures is crucial for both safety and maintaining the compound's isotopic purity.

Engineering Controls:

- Always handle **Fluconazole-d4**, especially in its solid form, within a certified chemical fume hood or other appropriate local exhaust ventilation to minimize inhalation risk.[\[2\]](#)
- Ensure that safety showers and eyewash stations are readily accessible and have been recently tested.[\[7\]](#)

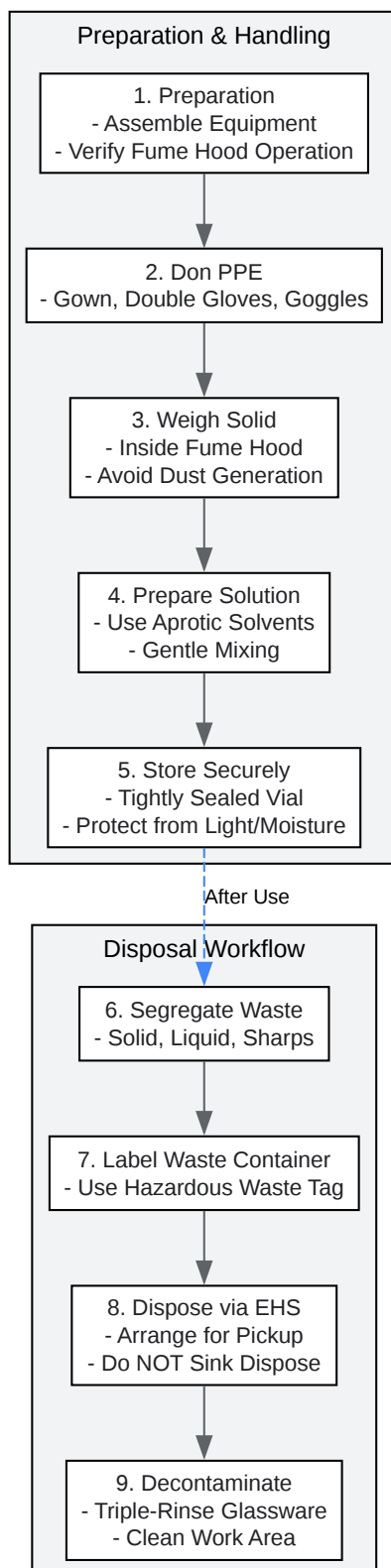
Protocol for Handling Solid **Fluconazole-d4**:

- Preparation: Before handling, ensure the work area within the chemical fume hood is clean and uncluttered. Assemble all necessary equipment, including spatulas, weigh boats, and containers.
- Don PPE: Put on all required PPE as specified in the table above for "Weighing/Handling Solid."
- Weighing:
 - To avoid creating airborne dust, do not pour the solid. Use a clean spatula to carefully transfer the desired amount of **Fluconazole-d4** to a weigh boat on a calibrated analytical balance inside the fume hood.
 - Close the primary container tightly immediately after use.
- Transfer: Carefully transfer the weighed solid into the receiving vessel for dissolution or other procedures.

Protocol for Preparing Solutions:

- Solvent Selection: **Fluconazole-d4** is soluble in DMSO and Ethanol.[\[8\]](#) To prevent hydrogen-deuterium (H-D) exchange which can compromise isotopic purity, use aprotic deuterated solvents when possible.[\[9\]](#)
- Dissolution:
 - Inside the fume hood, add the selected solvent to the vessel containing the pre-weighed **Fluconazole-d4** solid.
 - Mix gently until fully dissolved. Avoid vigorous shaking that could create aerosols.

- Storage: Store the solution in a tightly sealed, clearly labeled container. For long-term stability, store stock solutions at -20°C for up to one month or -80°C for up to six months, protected from moisture and light.[\[10\]](#) Always allow containers to warm to room temperature before opening to prevent condensation.[\[11\]](#)



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